

Introduction: The Architectural Significance of Aniline Scaffolds

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Compound of Interest

Compound Name: 5-Phenyl-o-anisidine

CAS No.: 39811-17-1

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Aniline, the simplest aromatic amine, and its derivatives are foundational pillars in the landscape of organic synthesis.[1][2][3] Their inherent reactivity and structural versatility make them indispensable starting materials and intermediates in the production of a vast spectrum of materials, from dyes and polymers to agrochemicals.[4] Crucially, the aniline scaffold is a privileged motif in medicinal chemistry, forming the core of numerous active pharmaceutical ingredients (APIs), including sulfonamide antibiotics, analgesics, and antimalarials.[5] The strategic placement of substituents on the aniline ring allows for the fine-tuning of a molecule's physicochemical properties, reactivity, and biological activity.

This guide focuses on **5-Phenyl-o-anisidine** (also known as 2-Methoxy-5-phenylaniline), a uniquely substituted aniline derivative featuring both a methoxy and a phenyl group.[6][7][8] We will provide an in-depth, objective comparison of its performance and characteristics against parent aniline and other key derivatives, supported by experimental data and established synthetic protocols. This analysis aims to equip researchers, scientists, and drug development professionals with the technical insights required to effectively leverage these building blocks in their synthetic endeavors.

Comparative Analysis of Physicochemical Properties

The introduction of substituents onto the aniline ring profoundly alters its physical and chemical properties. The phenyl group in **5-Phenyl-o-anisidine** introduces significant steric bulk and hydrophobicity, while the ortho-methoxy group influences electronic properties, solubility, and basicity. A comparison with baseline aniline and related isomers highlights these effects.

Property	5-Phenyl-o-anisidine	Aniline	o-Anisidine	p-Anisidine
Structure				
Molecular Formula	C ₁₃ H ₁₃ NO[6][9][10]	C ₆ H ₅ NH ₂ [1]	C ₇ H ₉ NO	C ₇ H ₉ NO
Molecular Weight	199.25 g/mol [6][11]	93.13 g/mol [1]	123.15 g/mol	123.15 g/mol
Appearance	Brown/White to light red powder[6][8]	Colorless to pale yellow liquid[2][3]	Colorless to brownish liquid[12]	White solid[12]
Melting Point	82-83 °C[6][7]	-6.3 °C[1][2]	5-6 °C	57 °C
Boiling Point	~337 °C (est.)[8]	184.1 °C[1][2]	225 °C	243 °C
Water Solubility	Slightly soluble (est.)[8]	3.6 g/100 mL[1]	Slightly soluble	Slightly soluble
pKa (conjugate acid)	4.28 (Predicted) [8]	4.62[13]	4.52	5.34

Discussion of Substituent Effects:

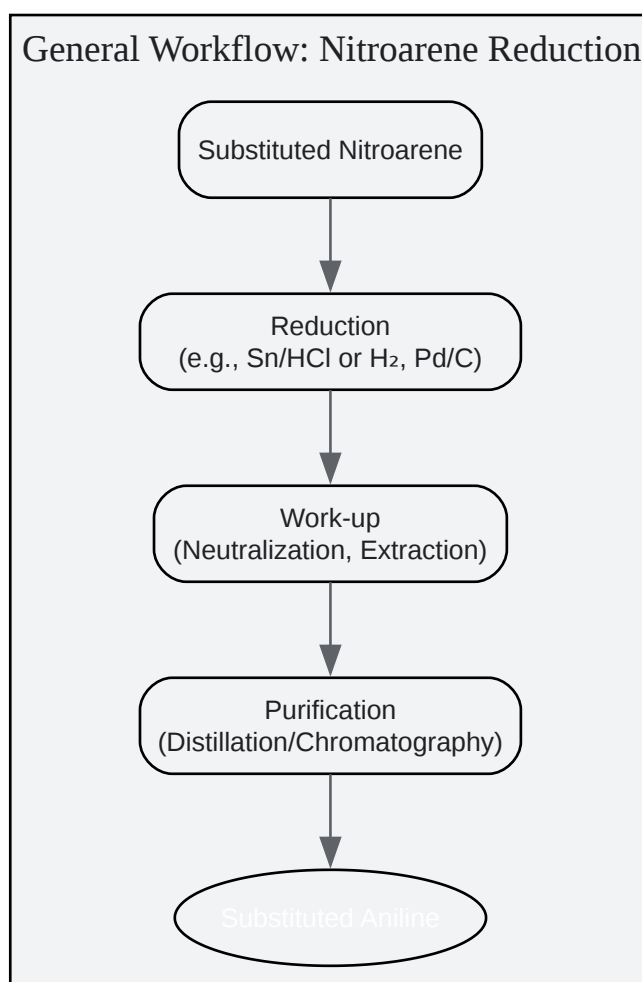
- Melting Point:** The solid nature and significantly higher melting point of **5-Phenyl-o-anisidine** compared to aniline and o-anisidine are directly attributable to the large, rigid phenyl group, which promotes more efficient crystal lattice packing.

- **Basicity (pKa):** Aniline is a weak base due to the delocalization of the nitrogen lone pair into the aromatic π -system.^[1] Electron-donating groups (EDGs) like the methoxy group ($-\text{OCH}_3$) generally increase basicity by increasing electron density on the nitrogen, making the lone pair more available for protonation. This is evident in the higher pKa of p-anisidine compared to aniline.^[13] Conversely, the ortho-position of the methoxy group in o-anisidine and **5-Phenyl-o-anisidine** can introduce steric hindrance and potential intramolecular hydrogen bonding, which can slightly suppress basicity compared to the para isomer. The predicted pKa of **5-Phenyl-o-anisidine** suggests its basicity is comparable to that of aniline.^[8]

Synthesis Methodologies: Building the Aniline Core

The synthesis of substituted anilines is a well-established field, with two primary strategies dominating the landscape: the reduction of corresponding nitroarenes and transition-metal-catalyzed C-N cross-coupling reactions.^[4]

- **Nitroarene Reduction:** This classical and cost-effective method involves the reduction of a nitro group ($-\text{NO}_2$) to an amino group ($-\text{NH}_2$). It is widely used due to the ready availability of diverse nitroaromatic precursors via electrophilic nitration.^[4]
- **Palladium-Catalyzed Buchwald-Hartwig Amination:** This modern, powerful method forms C-N bonds by coupling an aryl halide or triflate with an amine in the presence of a palladium catalyst and a strong base. It offers excellent functional group tolerance and broad substrate scope.^{[1][4]}
- **Other Methods:** Newer protocols, such as the synthesis from cyclohexanones using a Pd/C–ethylene system, offer alternative pathways to these valuable building blocks.^{[14][15]}



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Caption: General workflow for the synthesis of substituted anilines via nitroarene reduction.[4]

Experimental Protocol: Synthesis of 4-Bromoaniline via Nitroarene Reduction

This protocol demonstrates a typical laboratory-scale synthesis of a substituted aniline, illustrating the key steps of reduction, isolation, and purification. The initial acetylation step is a common strategy to control the reactivity of the aniline product in subsequent steps, though it is not always necessary for the reduction itself.

Materials:

- 4-Bromonitrobenzene

- Tin (Sn) metal, granular
- Concentrated Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH) solution (e.g., 5M)
- Diethyl ether (or other suitable organic solvent)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser, add 4-bromonitrobenzene and granular tin.
- **Reduction:** Slowly add concentrated HCl to the flask. The reaction is exothermic and may require cooling in an ice bath to control the rate. Once the initial reaction subsides, heat the mixture to reflux for 1-2 hours until the reaction is complete (monitored by TLC).
- **Work-up:** Cool the reaction mixture to room temperature. Carefully add a concentrated NaOH solution to neutralize the excess acid and precipitate tin salts. The solution should be strongly basic.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer multiple times with diethyl ether. The 4-bromoaniline product will move into the organic phase.
- **Drying and Filtration:** Combine the organic extracts and dry them over anhydrous MgSO_4 . Filter to remove the drying agent.
- **Purification:** Remove the solvent from the filtrate using a rotary evaporator. The crude 4-bromoaniline can then be purified by recrystallization or distillation under reduced pressure to yield the final product.

Comparative Reactivity and Key Applications

The amino group (-NH₂) is a powerful activating, ortho-, para-directing group in electrophilic aromatic substitution reactions.[16][17][18] This high reactivity can sometimes be a challenge, leading to over-reaction (e.g., polybromination) or unwanted side reactions.[1][17] For sensitive reactions like Friedel-Crafts or nitration, the amino group is often temporarily protected as an amide (e.g., acetanilide) to moderate its activating influence.[16][17][18]

In **5-Phenyl-o-anisidine**, the reactivity is governed by the interplay of three substituents:

- -NH₂ (Amino): Strongest activator, ortho-, para-directing.
- -OCH₃ (Methoxy): Strong activator, ortho-, para-directing.
- -C₆H₅ (Phenyl): Weak activator, ortho-, para-directing.

The combined directing effects make the positions ortho and para to the amino group the most nucleophilic and thus the most likely sites for electrophilic attack.

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